

# Essential Safety and Logistics for Handling Trimstat (Phendimetrazine Tartrate)

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## Compound of Interest

Compound Name: Trimstat

Cat. No.: B1236776

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides essential, immediate safety and logistical information for handling **Trimstat**, the brand name for the active pharmaceutical ingredient (API) phendimetrazine tartrate. The following procedural guidance is designed to directly answer specific operational questions, building a foundation of trust in laboratory safety practices.

## Chemical Identity and Hazards

Phendimetrazine tartrate is a sympathomimetic amine with pharmacological activity similar to amphetamines.[1][2][3][4][5] It is classified as a DEA Schedule III controlled substance, indicating a potential for abuse and dependence.[1] The primary health hazards associated with phendimetrazine tartrate in a laboratory setting are related to its toxicity if ingested or inhaled, and it can cause skin and eye irritation.

## Summary of Hazards

Hazard Classification	Description
Acute Toxicity, Oral	Toxic if swallowed.
Acute Toxicity, Inhalation	Toxic if inhaled.
Skin Irritation	Causes skin irritation.
Eye Irritation	Causes serious eye irritation.
DEA Schedule	Schedule III Controlled Substance.

Occupational Exposure Limits (OELs): No specific Occupational Exposure Limits (OELs) for phendimetrazine tartrate have been established by major regulatory bodies. In the absence of a specific OEL, it is crucial to handle this compound with a high degree of caution to minimize any potential exposure.

## Personal Protective Equipment (PPE)

Due to the hazardous nature of phendimetrazine tartrate, a comprehensive approach to personal protective equipment is mandatory to ensure the safety of laboratory personnel.

### Recommended PPE for Handling Phendimetrazine Tartrate

PPE Category	Specific Recommendations
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile) at all times when handling the compound.
Eye Protection	Chemical safety goggles or a face shield are required to protect against splashes and airborne particles.
Respiratory Protection	For operations that may generate dust or aerosols, a NIOSH-approved respirator is essential.
Body Protection	A lab coat or other protective clothing should be worn to prevent skin contact.

## Operational and Disposal Plans

A clear and well-defined plan for the handling and disposal of phendimetrazine tartrate is critical, not only for safety but also for regulatory compliance, given its status as a controlled substance.

## Step-by-Step Handling Procedures

- **Controlled Access:** Phendimetrazine tartrate is a DEA Schedule III substance and must be stored in a securely locked cabinet or safe, with access limited to authorized personnel only.
- **Designated Work Area:** All handling of the compound should be performed in a designated, well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.
- **Weighing and Aliquoting:** When weighing or aliquoting the powder, use appropriate containment techniques, such as a powder containment hood or a glove box, to prevent the generation of dust.
- **Solution Preparation:** When preparing solutions, add the solid phendimetrazine tartrate to the solvent slowly to avoid splashing.
- **Decontamination:** After handling, thoroughly decontaminate all surfaces, glassware, and equipment with an appropriate cleaning agent.

## Spill Response Protocol

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and contamination.

- **Evacuate and Secure the Area:** Immediately alert others in the vicinity and evacuate the area if the spill is large or if there is a risk of airborne dust.
- **Don Appropriate PPE:** Before attempting to clean the spill, ensure you are wearing the full recommended personal protective equipment, including respiratory protection.
- **Contain the Spill:** For solid spills, gently cover the powder with a damp paper towel to avoid creating dust. For liquid spills, use an absorbent material to contain the liquid.

- **Clean the Spill:** Carefully clean the spill area. For solid spills, gently wipe up the material with the damp paper towel. For liquid spills, use absorbent pads to soak up the liquid.
- **Decontaminate the Area:** Once the bulk of the spill has been removed, decontaminate the area with a suitable cleaning agent, followed by a thorough rinse with water.
- **Dispose of Waste:** All contaminated materials, including PPE, must be collected in a sealed, labeled hazardous waste container.
- **Report the Incident:** Report the spill to the appropriate safety officer or supervisor.

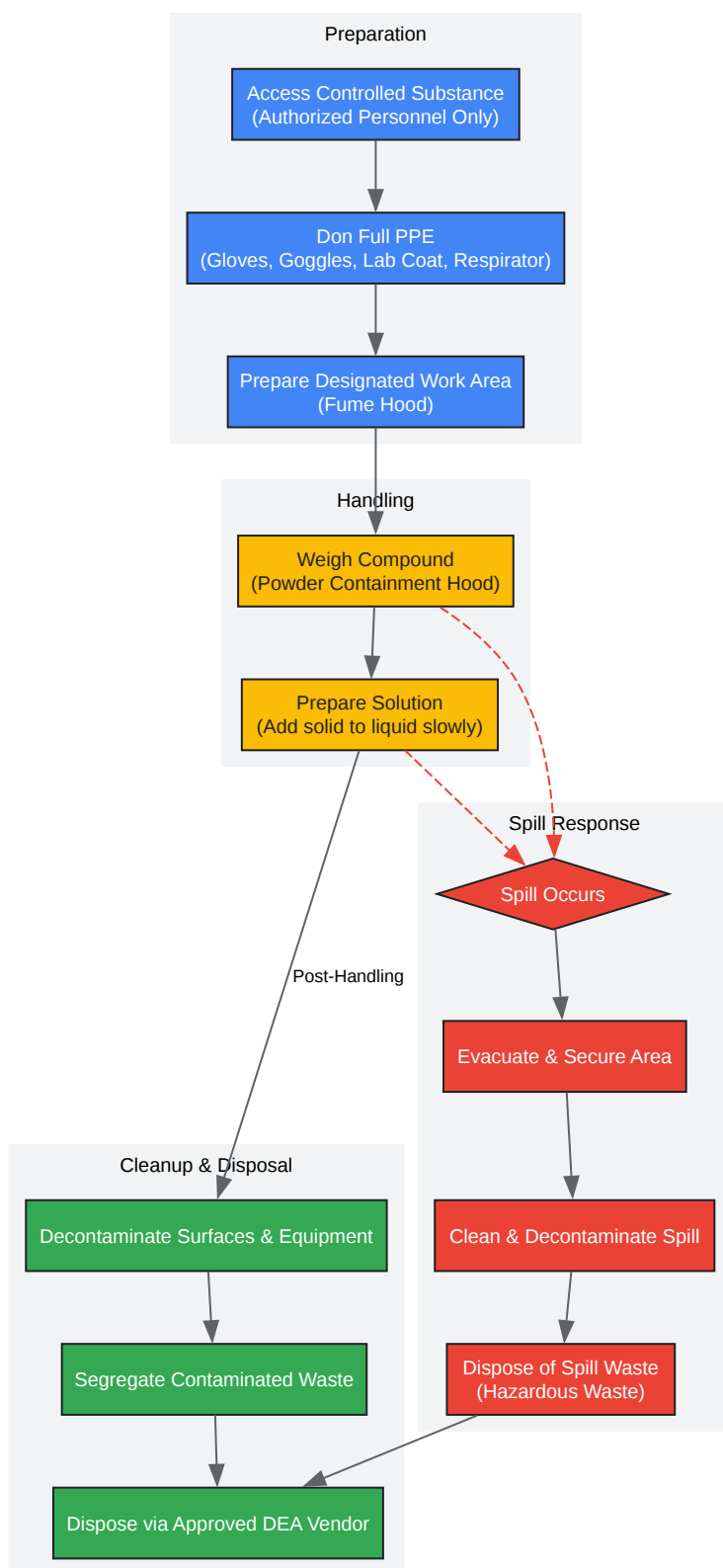
## Disposal Plan

The disposal of phendimetrazine tartrate and any associated waste must be conducted in strict accordance with federal, state, and local regulations for controlled substances and hazardous waste.

- **Waste Segregation:** All waste contaminated with phendimetrazine tartrate, including unused compound, contaminated lab supplies, and cleaning materials, must be segregated from other laboratory waste.
- **Waste Container:** Use a designated, clearly labeled, and sealed hazardous waste container for all phendimetrazine tartrate waste.
- **DEA Regulations:** As a Schedule III controlled substance, the disposal of phendimetrazine tartrate must be documented and carried out through a DEA-registered reverse distributor or other approved disposal method that renders the substance non-retrievable.<sup>[6][7][8]</sup>
- **Contact Environmental Health and Safety:** Coordinate with your institution's Environmental Health and Safety (EHS) office to ensure proper disposal procedures are followed.

## Workflow for Safe Handling of Phendimetrazine Tartrate

The following diagram illustrates the key steps and decision points for the safe handling of phendimetrazine tartrate in a laboratory setting.



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